

Application Notes and Protocols for Photocatalytic Hydrogen Generation with **Ti₃AlC₂**

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Compound of Interest

Compound Name: *Ti₃AlC₂*

Cat. No.: *B15886947*

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Introduction

MAX phases, a family of ternary carbides and nitrides, have garnered significant attention for their unique combination of ceramic and metallic properties. Among them, Titanium Aluminum Carbide (**Ti₃AlC₂**) serves as a crucial precursor to a class of two-dimensional (2D) materials known as MXenes (specifically Ti₃C₂T_x), which have shown exceptional promise in various applications, including photocatalysis. While pristine **Ti₃AlC₂** shows limited photocatalytic activity, it is a foundational material for creating highly efficient photocatalytic systems. Often, **Ti₃AlC₂** is used to synthesize its MXene derivative, Ti₃C₂T_x, or is integrated into composites with semiconductors like TiO₂ to enhance photocatalytic hydrogen (H₂) production.^{[1][2]} This document provides detailed protocols for the synthesis of **Ti₃AlC₂**-based materials and their application in photocatalytic hydrogen generation, along with a summary of relevant performance data.

Synthesis Protocols

Protocol 1: Synthesis of Ti_3AlC_2 MAX Phase via Solid-State Reaction

This protocol describes a conventional powder metallurgy technique for synthesizing Ti_3AlC_2 .
[\[3\]](#)

Materials:

- Titanium (Ti) powder (-200 mesh, 99.95%)
- Aluminum (Al) powder (60-100 mesh, 99.8%)
- Graphite (C) powder or Titanium Carbide (TiC) powder (4 μm , 99.5%)[\[3\]](#)[\[4\]](#)
- Argon (Ar) gas (high purity)
- Tube furnace capable of reaching 1450°C

Procedure:

- Precursor Stoichiometry: Weigh the precursor powders (Ti, Al, and C) in a stoichiometric ratio of 3:1.2:2.[\[5\]](#) A slight excess of aluminum (e.g., 10-20 wt%) is often used to compensate for its potential loss due to evaporation at high temperatures.[\[3\]](#)[\[5\]](#)
- Mixing: Homogenously mix the powders using a ball mill for 1 hour or a shaker mixer for 30 minutes to prevent agglomeration.[\[3\]](#)[\[4\]](#)
- Compaction: The mixed powder can be cold-compacted into a pellet using a uniaxial hydraulic press.[\[6\]](#)
- Sintering: Place the powder mixture or pellet into an alumina crucible and load it into a tube furnace.
- Inert Atmosphere: Evacuate the furnace tube and backfill with high-purity argon gas. Maintain a constant argon flow during the sintering process.
- Thermal Treatment: Heat the furnace to 1200-1450°C and hold for 2 hours.[\[3\]](#)[\[5\]](#) A high heating rate is often required to prevent the formation of intermediate binary carbides and

intermetallics.[4]

- Cooling & Collection: After the holding time, allow the furnace to cool down naturally to room temperature. The resulting sintered product is **Ti₃AlC₂**.
- Processing: Crush the obtained **Ti₃AlC₂** block into a fine powder using a mortar and pestle. The powder can be sieved to select for a specific particle size (<25μm).[3]

Protocol 2: Synthesis of Ti₃C₂Tx MXene via HF Etching

This protocol details the selective etching of the aluminum layer from the **Ti₃AlC₂** MAX phase to produce 2D Ti₃C₂Tx MXene, a common co-catalyst for hydrogen evolution.[1][6]

Materials:

- Synthesized **Ti₃AlC₂** powder
- Hydrofluoric acid (HF), 48-49 wt%
- Deionized (DI) water
- High-density polyethylene (HDPE) beaker
- Magnetic stirrer
- Centrifuge

Procedure:

- Etching: In a well-ventilated fume hood, slowly add 0.5 g of **Ti₃AlC₂** powder to 30 mL of 49% HF solution in an HDPE beaker.[1] Caution: HF is extremely corrosive and toxic. Appropriate personal protective equipment (gloves, goggles, lab coat) is mandatory.
- Reaction: Stir the suspension at room temperature for 24 hours using a magnetic stirrer.[1] This process selectively etches the aluminum layers from the MAX phase structure.
- Washing & Centrifugation: After etching, transfer the mixture to centrifuge tubes. Wash the product repeatedly with DI water by centrifuging at approximately 3500 rpm for 5-10 minutes

per cycle, decanting the supernatant, and re-dispersing the pellet in fresh DI water.

- pH Neutralization: Continue the washing cycles until the pH of the supernatant reaches ~6-7.
- Delamination (Optional): To obtain delaminated single or few-layered MXene nanosheets, the resulting sediment can be sonicated in DI water under an inert atmosphere.
- Drying & Storage: The final product, multilayered $\text{Ti}_3\text{C}_2\text{Tx}$, can be dried under vacuum at 60°C and stored for future use.

Experimental Protocols

Protocol 3: Photocatalytic Hydrogen Evolution

This protocol outlines a standard procedure for evaluating the photocatalytic activity of **Ti3AlC2**-based materials for hydrogen production.

Apparatus & Materials:

- Photocatalyst powder (e.g., **Ti3AlC2**/TiO₂ composite, $\text{Ti}_3\text{C}_2\text{Tx}/\text{CdS}$)
- Quartz photoreactor (top- or side-irradiation type, ~230 mL)[7]
- Light source (e.g., 300W Xenon lamp with or without a cutoff filter)[7][8]
- Sacrificial agent solution (e.g., 10-20% v/v methanol in water, or glycerol-water mixture)[2][8]
- Gas-tight syringe
- Gas chromatograph (GC) equipped with a Thermal Conductivity Detector (TCD) and a 5A molecular sieve column, using Argon or Nitrogen as the carrier gas.
- Magnetic stirrer and circulating water system.

Procedure:

- Catalyst Suspension: Disperse a specific amount of the photocatalyst (e.g., 50 mg) into the sacrificial agent solution (e.g., 100 mL) within the quartz reactor.[7]

- **System Sealing:** Seal the reactor to ensure it is gas-tight.
- **De-aeration:** Purge the suspension and the reactor headspace with high-purity nitrogen or argon gas for at least 15-30 minutes to remove dissolved oxygen, which can act as an electron scavenger.^[7]
- **Temperature Control:** Maintain the reaction temperature at a constant value (e.g., 25-30°C) using a circulating water system.^[7]
- **Initiation of Reaction:** Turn on the magnetic stirrer to keep the photocatalyst suspended. Position the light source and turn it on to irradiate the reactor.
- **Gas Sampling:** At regular time intervals (e.g., every 30 or 60 minutes), extract a gas sample (e.g., 0.5 mL) from the reactor's headspace using a gas-tight syringe.
- **Quantification:** Immediately inject the collected gas sample into the GC-TCD system to quantify the amount of hydrogen produced.
- **Data Analysis:** Calculate the cumulative amount of H₂ evolved over time. The rate of hydrogen evolution is typically reported in $\mu\text{mol}\cdot\text{h}^{-1}$ or $\mu\text{mol}\cdot\text{g}^{-1}\cdot\text{h}^{-1}$.

Protocol 4: Calculation of Apparent Quantum Yield (AQY)

The Apparent Quantum Yield (AQY) is a critical metric for evaluating the efficiency of a photocatalytic system by determining the ratio of reacted electrons to incident photons.^[9]

Formula: The AQY for hydrogen evolution is calculated using the following equation:^{[9][10]}

$$\text{AQY (\%)} = \left(\frac{\text{Number of reacted electrons}}{\text{Number of incident photons}} \right) \times 100$$
$$\text{AQY (\%)} = \left(2 \times \frac{\text{Number of evolved H}_2 \text{ molecules}}{\text{Number of incident photons}} \right) \times 100$$

Procedure:

- **Measure H₂ Evolution:** Perform the photocatalytic experiment (Protocol 3) using a monochromatic light source (e.g., a Xe lamp with a specific bandpass filter). Determine the rate of hydrogen evolution (moles per second).

- **Measure Incident Photon Flux:** The number of incident photons per unit time (photon flux) needs to be measured. This is typically done using a calibrated photometer or spectroradiometer placed at the same position as the reactor. The photon flux (photons/s) can be calculated from the measured light intensity (I , in W/m^2), irradiation area (A , in m^2), and the wavelength of the monochromatic light (λ , in m) using the formula: Number of incident photons/s = $(I * A * \lambda) / (h * c)$ where h is Planck's constant ($6.626 \times 10^{-34} \text{ J}\cdot\text{s}$) and c is the speed of light ($3.0 \times 10^8 \text{ m/s}$).
- **Calculate AQY:** Substitute the values for the number of evolved H_2 molecules (calculated from the molar evolution rate and Avogadro's number) and the number of incident photons into the AQY formula.

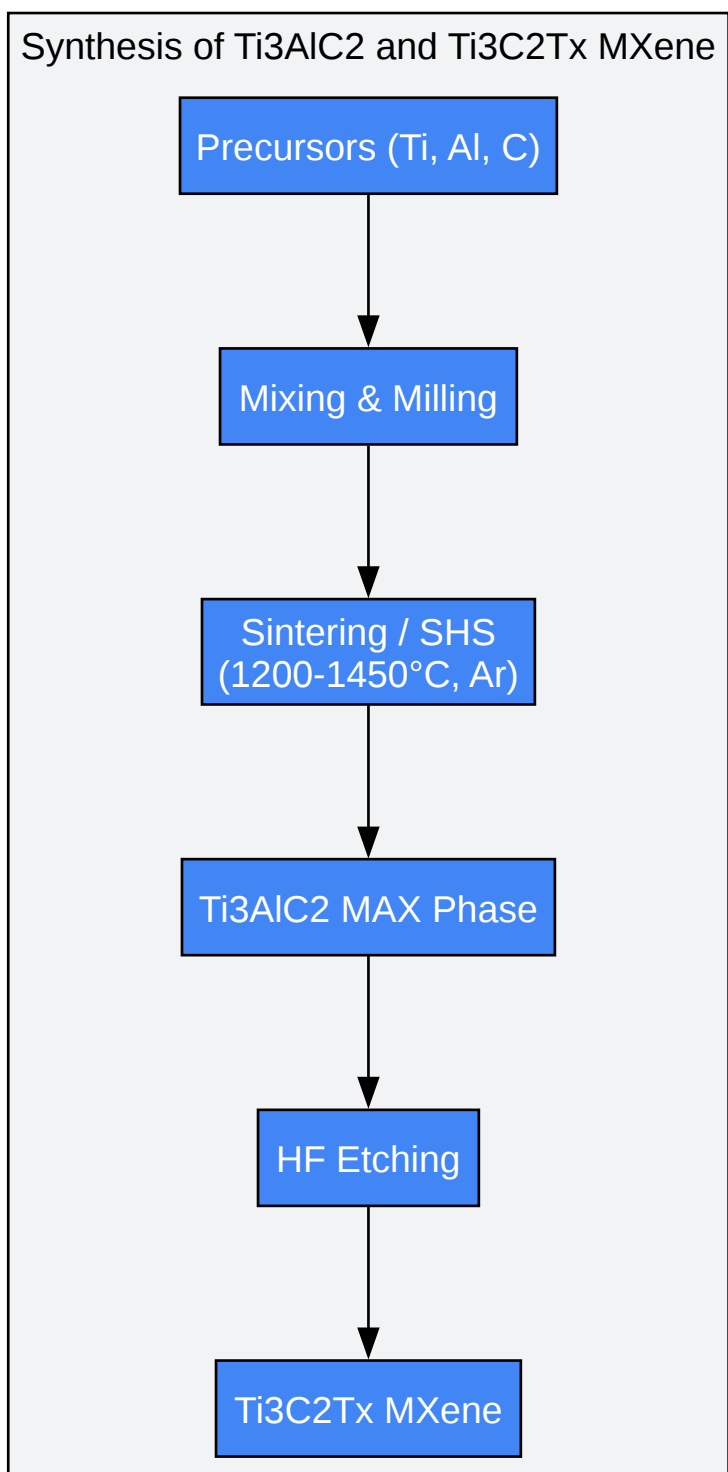
Data Presentation

The performance of various **Ti3AlC2**-based photocatalysts is summarized below. These materials often involve composites where **Ti3AlC2** or its MXene derivative acts as a co-catalyst to enhance charge separation and provide active sites for proton reduction.

Catalyst	H ₂ Evolution Rate	Sacrificial Agent	Light Source	Reference
Ti3AlC2/TiO2/Ni2 P	13,000 $\mu\text{mol}\cdot\text{g}^{-1}$ (total over time)	Glycerol-water	Visible Light	[1][2]
TiO2/Ti3C2Tx	6,979 $\mu\text{mol}\cdot\text{g}^{-1}\cdot\text{h}^{-1}$	10% Methanol	300 W Xe Lamp	[8][11]
Ti3C2Tx/O-doped g-C3N4	25,124 $\mu\text{mol}\cdot\text{g}^{-1}\cdot\text{h}^{-1}$	Not Specified	Not Specified	[8]
Ti3AlC2 (Photocatalytic Hydrolysis)	200-300 $\text{mL}\cdot\text{min}^{-1}\cdot\text{g}^{-1}$	NaBH4	UV Light	[1][12]

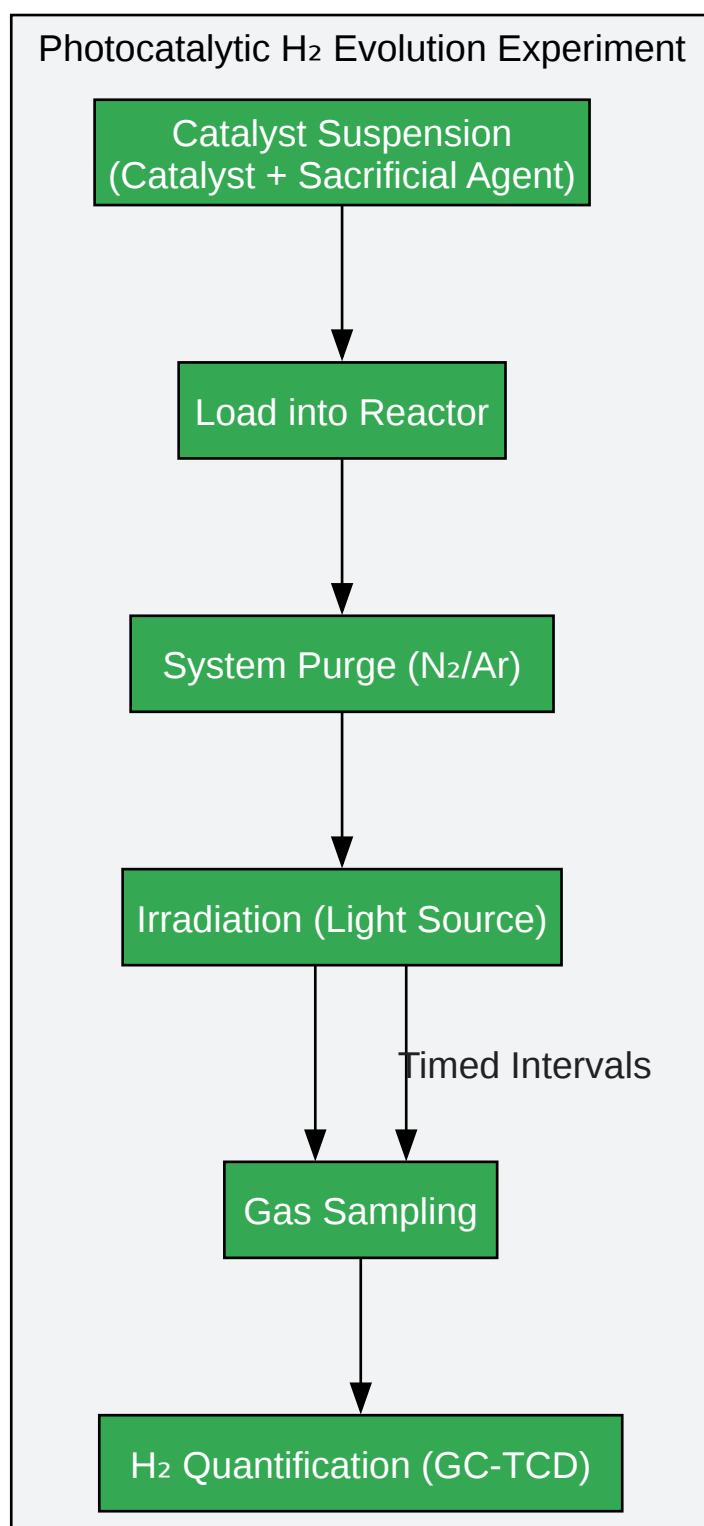
Visualizations

Logical Workflows and Mechanisms



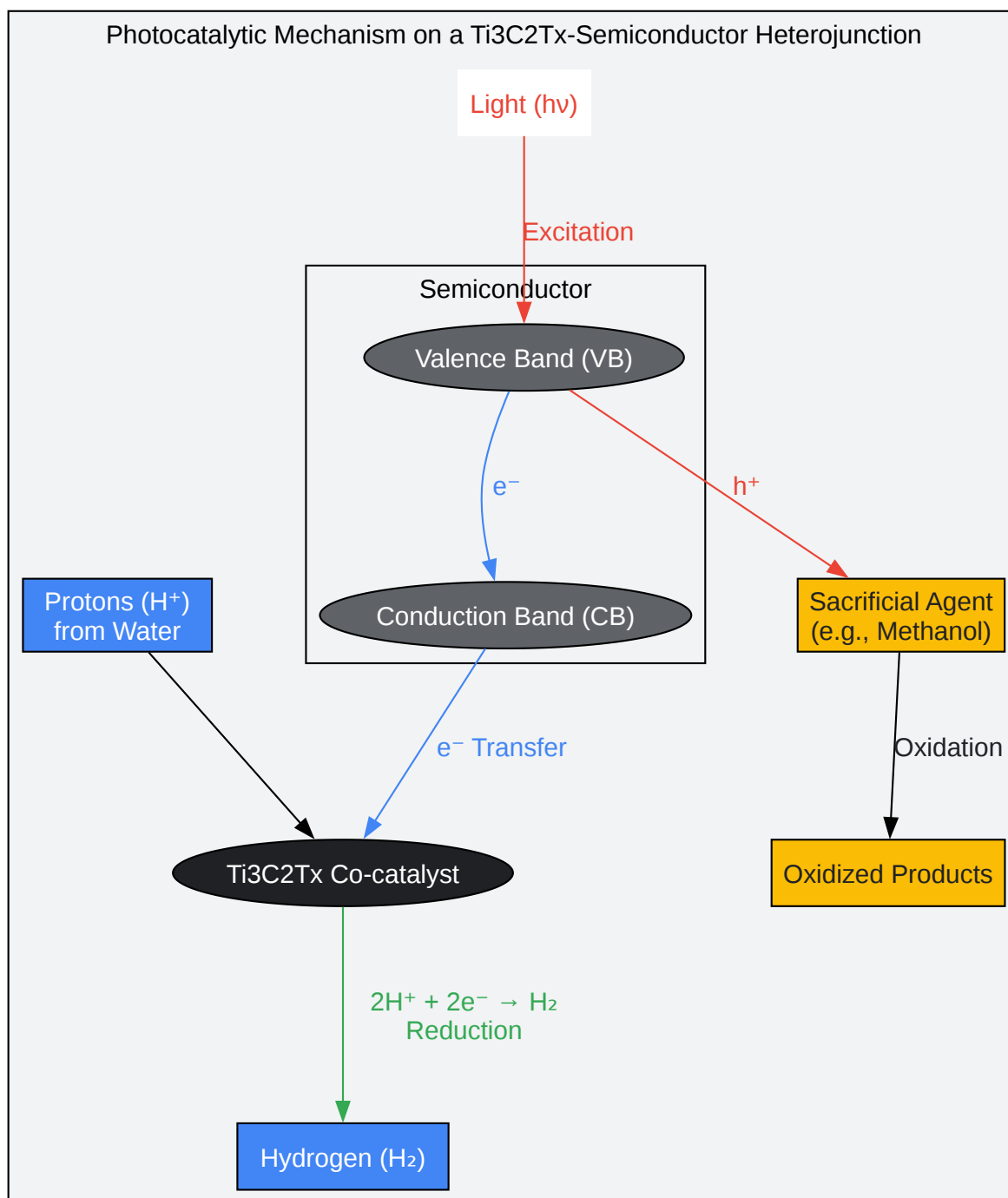
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Caption: Workflow for synthesis of **Ti_3AlC_2** and its exfoliation to $\text{Ti}_3\text{C}_2\text{Tx}$ MXene.



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Caption: Experimental workflow for a typical photocatalytic hydrogen evolution test.



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Caption: Proposed mechanism of charge separation and H₂ generation.

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